

FR194738 free base stability and storage conditions

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Compound of Interest

Compound Name: FR194738 free base

Cat. No.: B8069029

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Technical Support Center: FR194738 Free Base

This technical support guide provides essential information on the stability, storage, and handling of **FR194738 free base** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of FR194738?

A1: FR194738 is a potent inhibitor of squalene epoxidase, a key enzyme in the cholesterol biosynthesis pathway.^{[1][2][3][4]} By inhibiting this enzyme, FR194738 prevents the conversion of squalene to 2,3-oxidosqualene, leading to an accumulation of squalene and a reduction in cholesterol synthesis.^{[1][3][5]} It has demonstrated inhibitory activity in HepG2 cell homogenates with an IC₅₀ value of 9.8 nM.^{[1][2][3][5]}

Q2: What are the recommended storage conditions for **FR194738 free base**?

A2: Proper storage is crucial to maintain the stability and activity of the compound. Recommendations for both the solid form and stock solutions are provided below.

Q3: How should I prepare a stock solution of FR194738?

A3: **FR194738 free base** is soluble in DMSO. For a 100 mg/mL solution, ultrasonic assistance may be necessary. It is important to use newly opened, hygroscopic DMSO for the best results.

[1] To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes before storage.[6]

Q4: What is the appearance of **FR194738 free base**?

A4: **FR194738 free base** is a solid, appearing as an off-white to light yellow powder.[1]

Stability and Storage Data

Quantitative data regarding the storage of FR194738 is summarized in the tables below.

Table 1: Storage Conditions for Solid **FR194738 Free Base**

Form	Temperature	Conditions
Solid	4°C	Sealed storage, away from moisture

Source: MedChemExpress[1]

Table 2: Storage Conditions for FR194738 Stock Solutions

Storage Temperature	Shelf Life	Conditions
-20°C	1 month	Sealed storage, away from moisture
-80°C	6 months	Sealed storage, away from moisture

Source: MedChemExpress[1][3][6]

Troubleshooting Guide

Issue 1: The compound will not dissolve or precipitation is observed.

- Cause: The solubility of FR194738 may be affected by the solvent quality or temperature.

- Solution:
 - Ensure you are using fresh, high-purity DMSO. Hygroscopic DMSO can significantly impact solubility.[1]
 - Gentle heating and/or sonication can be used to aid dissolution if precipitation or phase separation occurs during preparation.[1]
 - For in vivo experiments, it is recommended to prepare the working solution freshly on the same day of use.[1]

Issue 2: Inconsistent experimental results.

- Cause: Improper storage or handling of the compound can lead to degradation and reduced potency.
- Solution:
 - Verify that the solid compound and stock solutions have been stored according to the recommended conditions (see Tables 1 and 2).
 - Avoid multiple freeze-thaw cycles of stock solutions by preparing single-use aliquots.[6]
 - When handling the lyophilized powder, ensure it is kept in a cool, dry place away from direct sunlight and moisture to maintain its integrity.[7]

Experimental Protocols

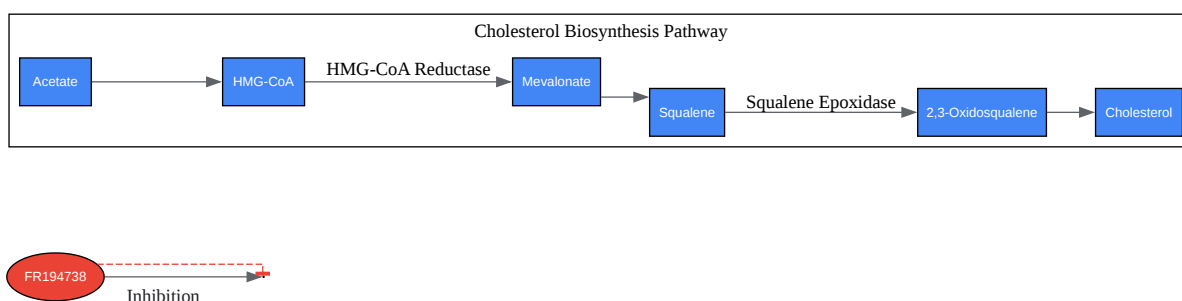
Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Preparation: Allow the vial of **FR194738 free base** (Molecular Weight: 476.11 g/mol) to equilibrate to room temperature before opening to prevent condensation.
- Dissolution: Add the appropriate volume of fresh, high-purity DMSO to the vial to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 4.76 mg of FR194738 in 1 mL of DMSO.
- Solubilization: If necessary, use an ultrasonic bath to ensure the compound is fully dissolved.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in appropriate vials. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[1][3][6]

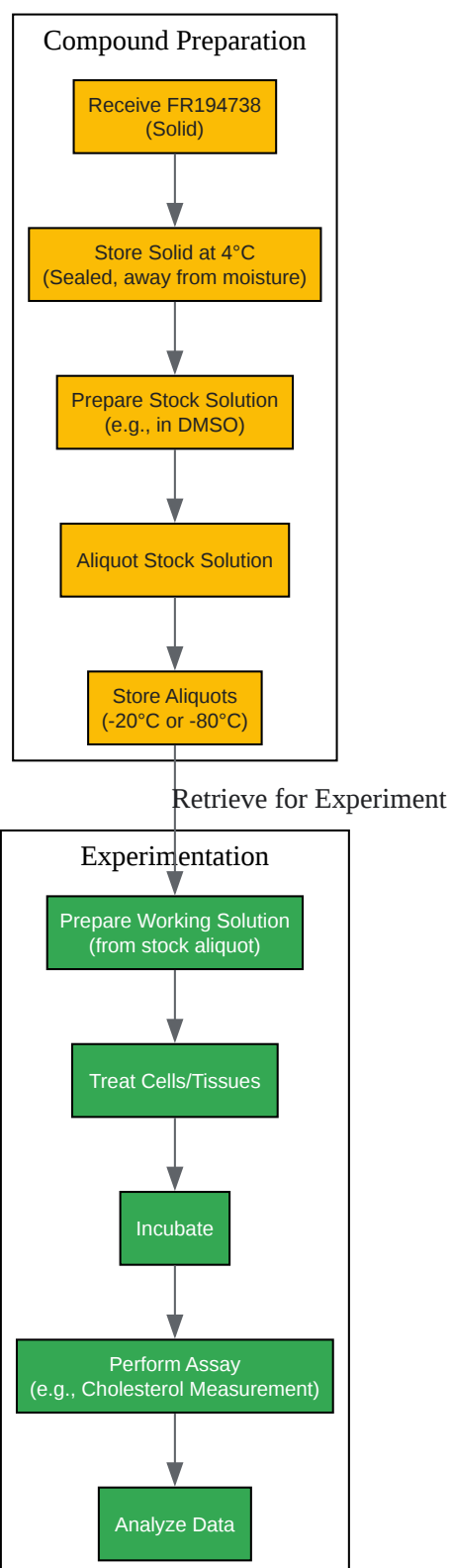
Visualizations

Below are diagrams illustrating the signaling pathway of FR194738 and a general experimental workflow.



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Caption: Mechanism of action of FR194738 in the cholesterol biosynthesis pathway.



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